

Application Note and Protocol: Solid-Phase Extraction of Metolachlor from Water Samples

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Compound of Interest

Compound Name: *Metolachlor*

Cat. No.: *B7790334*

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This document provides a detailed protocol for the extraction and concentration of **metolachlor**, a widely used herbicide, from water samples using solid-phase extraction (SPE). The methods described are suitable for preparing samples for subsequent analysis by techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction

Metolachlor is a chloroacetanilide herbicide frequently detected in surface and groundwater due to its widespread agricultural use. Accurate quantification of **metolachlor** in water is crucial for environmental monitoring and regulatory compliance. Solid-phase extraction is a robust and efficient technique for isolating and concentrating **metolachlor** and its metabolites from aqueous matrices, offering high recovery rates and clean extracts. This protocol outlines two common procedures using C18 and Oasis HLB SPE cartridges.

Experimental Protocols

Two primary protocols are presented, utilizing C18 and Oasis HLB sorbents, respectively. The choice of sorbent may depend on the specific analytical requirements and the presence of co-contaminants.

2.1. Protocol 1: Using C18 SPE Cartridges

This protocol is adapted from validated methods for the analysis of **metolachlor** and other chloroacetanilide herbicides in water.^{[1][2]}

- Materials:
 - C18 SPE Cartridges (e.g., 1 g, 6 mL)
 - Methanol (HPLC grade)
 - Phosphoric Acid
 - Acetonitrile (HPLC grade)
 - Reagent Water (HPLC grade)
 - Vacuum manifold for SPE
 - Rotary evaporator or nitrogen evaporator
- Procedure:
 - Cartridge Conditioning: Condition the C18 SPE cartridge by passing 5 mL of methanol, followed by 5 mL of 0.50% phosphoric acid through the cartridge. Do not allow the cartridge to dry out.[1]
 - Sample Preparation: To a 50 mL water sample, add 0.10 mL of concentrated phosphoric acid.[1]
 - Sample Loading: Load the acidified water sample onto the conditioned SPE cartridge. Maintain a flow rate of approximately 3 mL/min using a low vacuum.[1]
 - Cartridge Washing: After the entire sample has passed through, dry the cartridge under vacuum for a minimum of 10 minutes.[1]
 - Elution: Elute the retained analytes with three 2-mL portions of an 80/20 methanol/water (v/v) solution.[1]
 - Concentration and Reconstitution: Evaporate the collected eluate to approximately 0.5 mL using a rotary evaporator at 30°C or a gentle stream of nitrogen.[1][3] Reconstitute the final extract to 1.0 mL with a 10/90 acetonitrile/water (v/v) solution for LC-MS/MS analysis. [1][2]

2.2. Protocol 2: Using Oasis HLB SPE Cartridges

This protocol is effective for **metolachlor** and its more polar metabolites.[\[4\]](#)[\[5\]](#)

- Materials:
 - Oasis HLB SPE Cartridges (e.g., 0.2 g, 6 mL)
 - Methanol (HPLC grade)
 - Reagent Water (HPLC grade)
 - Vacuum manifold for SPE
 - Nitrogen evaporator
- Procedure:
 - Cartridge Conditioning: Pre-condition the Oasis HLB SPE cartridge by passing 10 mL of methanol, followed by 20 mL of reagent water. Ensure the cartridge does not go dry.[\[4\]](#)[\[5\]](#)
 - Sample Loading: Load a 50 mL aliquot of the water sample onto the cartridge at a flow rate of 5-10 mL/min.[\[4\]](#)
 - Cartridge Washing: After loading, rinse the cartridge with 10 mL of reagent water.[\[3\]](#)[\[4\]](#)
 - Drying: Apply a vacuum of approximately 15 in. Hg for at least 5 minutes to remove excess water.[\[5\]](#)
 - Elution: Elute the analytes with 10 mL of methanol.[\[4\]](#)[\[5\]](#)
 - Concentration and Reconstitution: Evaporate the eluate to approximately 0.4 mL using a nitrogen evaporator at about 45°C.[\[4\]](#)[\[5\]](#) Adjust the final volume to 1.0 mL by adding water and methanol to achieve a final desired solvent composition (e.g., 50:50 methanol:water).[\[3\]](#)[\[4\]](#)

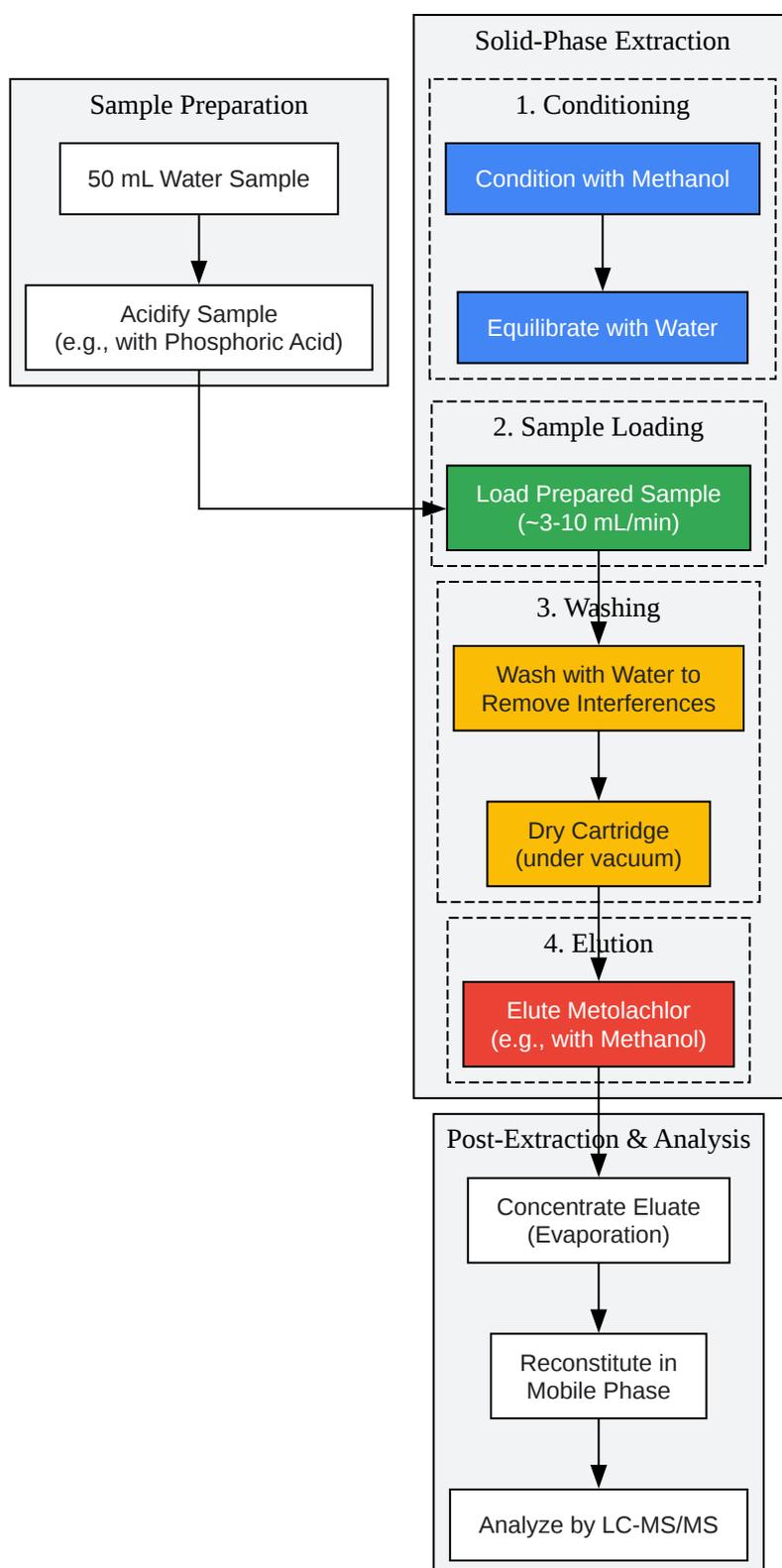
Data Presentation

The performance of SPE methods for **metolachlor** is summarized in the table below. These values are compiled from various validated methods and demonstrate the effectiveness of the technique.

| Parameter | C18 Sorbent | Oasis HLB Sorbent | Reference |
|-------------------------------|---------------------|-------------------|-----------|
| Recovery | 95 - 105% | 86 - 114% | [1][2][6] |
| Limit of Quantification (LOQ) | 0.10 ppb (µg/L) | 0.02 µg/L | [1][2][6] |
| Limit of Detection (LOD) | 0.125 ng (injected) | Not Specified | [1][2] |
| Precision (RSD) | Not Specified | ≤20% | [6] |

Visualization of the SPE Workflow

The following diagram illustrates the general workflow for the solid-phase extraction of **metolachlor** from water samples.



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Caption: General workflow for solid-phase extraction of **metolachlor**.

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